Technical Guide: Spectroscopic Data of N-BOC-cis-4-Cyanomethyl-L-proline

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*N-BOC-cis-4-Cyanomethyl-L-proline*
Cat. No.:	*B12042520*

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Compound Identity & Structural Analysis[1][2][3]

- Chemical Name: (2S,4S)-1-(tert-butoxycarbonyl)-4-(cyanomethyl)pyrrolidine-2-carboxylic acid
- Common Name: **N-Boc-cis-4-cyanomethyl-L-proline**[1][2]
- CAS Number: [Not widely indexed for the acid; Methyl ester analog: 487048-28-2]
- Molecular Formula: $C_{12}H_{18}N_2O_4$
- Molecular Weight: 254.28 g/mol [1][3]
- Stereochemistry: (2S, 4S) – cis-substituted relative to the carboxyl group.

Structural Diagram (Graphviz)

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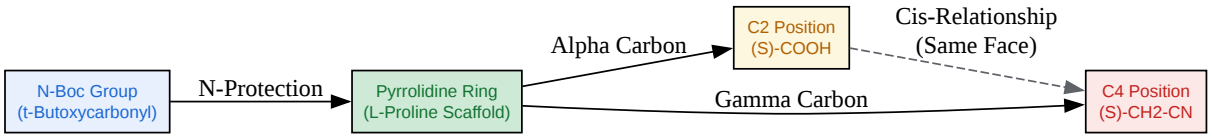

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Caption: Structural logic of **N-Boc-cis-4-cyanomethyl-L-proline** showing the (2S, 4S) stereochemical relationship.

Spectroscopic Characterization

A. Nuclear Magnetic Resonance (NMR) Spectroscopy[2] [9]

The NMR spectrum of N-Boc-proline derivatives is characterized by rotameric mixtures at room temperature due to the restricted rotation around the tertiary amide (N-Boc) bond. This typically results in a signal split (approx. 60:40 to 70:30 ratio).

1H NMR (400 MHz, $CDCl_3$)

Position	Shift (δ ppm)	Multiplicity	Integration	Assignment
COOH	~10.5	br s	1H	Carboxylic Acid (Exchangeable)
H-2	4.35 – 4.45	dd / m	1H	α-Methine (Chiral center)
H-5	3.45 – 3.70	m	2H	δ-Methylene (Ring)
H-4	2.45 – 2.65	m	1H	γ-Methine (Substituent attachment)
CH_2-CN	2.38 – 2.50	d / m	2H	Cyanomethyl protons
H-3	1.90 – 2.30	m	2H	β-Methylene (Ring)
Boc-CH_3	1.42 / 1.46	s	9H	tert-Butyl group (Rotamers)

Key Diagnostic Signals:

- Rotamers: The Boc singlet at ~1.4 ppm appears as two peaks. The H-2 signal often broadens or splits.
- Cyanomethyl Group: The methylene protons adjacent to the nitrile group (

) appear as a doublet or multiplet around 2.4–2.5 ppm, distinct from the ring protons.

13C NMR (100 MHz, $CDCl_3$)

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Carbon Type	Shift (δ ppm)	Assignment
Carbonyl (Acid)	176.5 / 174.8	Carboxylic Acid C=O (Rotamers)
Carbonyl (Boc)	154.2 / 156.1	Carbamate C=O
Nitrile	117.8	(Nitrile Carbon)
Quaternary (tBu)	80.8 / 81.5	tert-Butyl quaternary C
C-2	58.5 / 59.2	α-Carbon
C-5	51.8 / 52.5	δ-Carbon
C-3	35.2 / 36.5	β-Carbon
C-4	34.8 / 35.5	γ-Carbon (Substituted)
Boc-CH_3	28.3	tert-Butyl methyls
CH_2-CN	21.5	Cyanomethyl carbon

B. Infrared (IR) Spectroscopy[2]

The IR spectrum provides rapid confirmation of the three key functional groups: the carboxylic acid, the carbamate (Boc), and the nitrile.

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Functional Group	Wavenumber (cm^{-1})	Intensity	Description
O-H Stretch	2900 – 3300	Broad	Carboxylic acid O-H (often overlaps C-H)
C≡N Stretch	2245 – 2255	Weak/Med	Diagnostic: Nitrile stretch (sharp)
C=O Stretch (Acid)	1710 – 1740	Strong	Carboxylic acid carbonyl
C=O Stretch (Boc)	1650 – 1690	Strong	Urethane (Carbamate) carbonyl
C-O Stretch	1150 – 1250	Medium	Ester-like C-O stretch from Boc

C. Mass Spectrometry (MS)

Analysis is typically performed using Electrospray Ionization (ESI) in positive mode.

- Molecular Ion:
  - $[M+Na]^+$: m/z 277.1 (Dominant adduct)
  - $[M+H]^+$: m/z 255.1 (Often weak due to Boc lability)
- Fragmentation Pattern:
  - $[M - Boc + H]^+$: m/z 155.1 (Loss of Boc group; free amino acid)
  - $[M - tBu + H]^+$: m/z 199.1 (Loss of tert-butyl group)
  - $[M - COOH]^+$: Loss of carboxyl group (less common in soft ionization).

Experimental Workflow: Synthesis & Purification

The synthesis of cis-4-cyanomethyl-L-proline typically proceeds via the homologation of 4-oxo-proline or displacement of a 4-activated methyl group.

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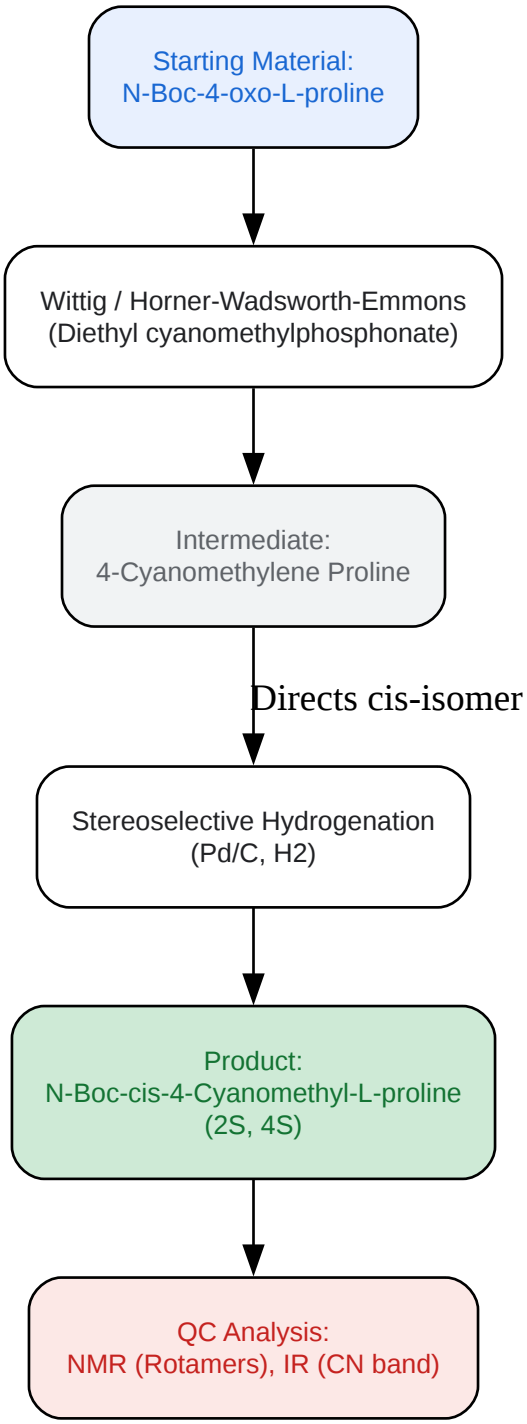
Workflow Diagram



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Caption: Synthetic route to **N-Boc-cis-4-cyanomethyl-L-proline** via 4-oxo-proline homologation.

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Protocol Highlights

- Preparation: Dissolve the compound in $CDCl_3$ or DMSO-d6 for NMR. DMSO-d6 often sharpens the rotamer signals due to hydrogen bonding disruption, though $CDCl_3$ is standard for Boc-prolines.
- Handling: The compound is stable but should be stored at 2–8°C. The nitrile group is stable to standard acid workups but sensitive to strong hydrolysis (which would convert it to the di-acid).
- Purification: If impurities (trans-isomer) are present, recrystallization from EtOAc/Hexanes is often effective for Boc-proline derivatives.

References

- Structure & Analog Synthesis:Synthesis of 4-substituted proline derivatives via Suzuki coupling and other methods.
  - Source: Synlett, 2019, 30, 508–510.
- Stereochemical Assignment:Conformational analysis of N-Boc-4-substituted prolines. (General reference for (2S,4S) vs (2S,4R) NMR shifts).
  - Source: Journal of Organic Chemistry, 2006, 71, 8748.
- Product Database:N-t-BOC-cis-4-cyanomethyl-L-proline Product Specific
  - Source: Sigma-Aldrich (Merck).

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Sources

- 1. T-boc | Sigma-Aldrich [sigmaaldrich.com]

- 2. N-t-BOC-4-methylene-D-proline AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- 3. L-4-thio proline | Sigma-Aldrich [sigmaaldrich.com]
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